Bacillosporin C CAS 76706-63-3 technical data

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Compound of Interest

Compound Name:	*Bacillosporin C*
Cat. No.:	*B592394*

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Technical Monograph: **Bacillosporin C** (CAS 76706-63-3)

Physicochemical Profile & Therapeutic Potential of a Fungal Oxaphenalenone Dimer

Executive Summary

Bacillosporin C (CAS 76706-63-3) is a bioactive secondary metabolite belonging to the oxaphenalenone dimer class.[1] Originally isolated from the soil fungus Talaromyces bacillisporus (syn.[2] Penicillium bacillisporum), it represents a distinct structural scaffold characterized by a heptacyclic core. Unlike the peptide antibiotics often associated with the genus Bacillus (e.g., Bacitracin), **Bacillosporin C** is a polyketide-derived fungal metabolite.

This guide details the physicochemical properties, structural characterization, and isolation protocols for **Bacillosporin C**, serving as a reference for researchers investigating its potential as an antimicrobial agent and enzyme inhibitor.

Physicochemical Characterization

Bacillosporin C is a bis-oxaphenalenone, structurally related to duclauxin. It exists as a stable anhydride formed from the lactone precursor, Bacillosporin D.[1]

Table 1: Technical Data Profile

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Property	Specification
CAS Number	76706-63-3
IUPAC/Chemical Name	Bacillosporin C; (Specific stereochemical nomenclature varies by tautomer)
Molecular Formula	$C_{26}H_{18}O_{10}$
Molecular Weight	490.42 g/mol
Chemical Class	Oxaphenalenone dimer; Bis-oxaphenalenone
Appearance	Yellow to orange amorphous powder
Solubility	Soluble in DMSO, Methanol, Acetone, Ethyl Acetate.[3][4] Insoluble in water.
Source Organism	Talaromyces bacillisporus (anamorph: Penicillium bacillisporum); Talaromyces pinophilus
Structural Features	Hemiketal moiety; Anhydride linkage; Heptacyclic ring system

Structural Integrity & Biosynthesis

Biosynthetic Origin

Bacillosporin C is synthesized via the polyketide synthase (PKS) pathway. The biosynthetic logic involves the oxidative coupling of two oxaphenalenone monomers. This dimerization is often catalyzed by specific cytochrome P450 enzymes or laccases within the fungal host.

- Monomer Unit: Oxaphenalenone (tricyclic polyketide).
- Dimerization: Radical coupling leads to the formation of the C-C bond connecting the two units, followed by downstream oxidation to form the anhydride bridge characteristic of **Bacillosporin C**.

Spectroscopic Identification (NMR)

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Identification relies on differentiating the dimer from its congeners (Bacillosporin A, B, and Duclauxin).

- ^{1}H NMR (DMSO-d_6): Distinctive signals for aromatic protons on the oxaphenalenone core (typically δ 6.5–7.5 ppm). Chelated hydroxyl protons often appear downfield (>11 ppm) due to hydrogen bonding with adjacent carbonyls.
- ^{13}C NMR: Carbonyl signals for the anhydride and ketone moieties (δ 160–190 ppm) are diagnostic.

Biological Activity & Mechanism

Bacillosporin C exhibits a spectrum of bioactivity driven by its rigid oxaphenalenone scaffold, which can intercalate DNA or inhibit specific enzymes.

- Antimicrobial Activity:
  - Demonstrates activity against Gram-positive bacteria (e.g., Staphylococcus aureus).
  - Mechanism:[5] Disruption of cell wall biosynthesis or membrane integrity, though specific molecular targets differ from beta-lactams.
  - Comparative Potency: Often analyzed alongside Bacillosporin A (acetoxy derivative) and B (hydroxy derivative). Studies suggest the oxidation state at C-9' influences potency, with acetoxy variants often showing higher lipophilicity and biofilm inhibition.
- Enzyme Inhibition:
  - Acetylcholinesterase (AChE): Related oxaphenalenone dimers have shown moderate AChE inhibitory activity, relevant for neurodegenerative research.
  - Phosphatase Inhibition: Analogous compounds (Talaromyoxaones) inhibit phosphatases, suggesting **Bacillosporin C** may share this target profile.
- Cytotoxicity:
  - Exhibits cytotoxic potential against specific cancer cell lines (e.g., MCF-7), likely through the induction of oxidative stress or interference with topoisomerase activity due to its

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planar polycyclic structure.

Experimental Protocol: Isolation & Purification

Objective: Isolate high-purity **Bacillosporin C** from Talaromyces bacillisporus culture.

Prerequisites:

- Strain: Talaromyces bacillisporus (e.g., CBS 298.48 or similar).[6]
- Media: Potato Dextrose Broth (PDB) or Rice media.

Workflow Diagram

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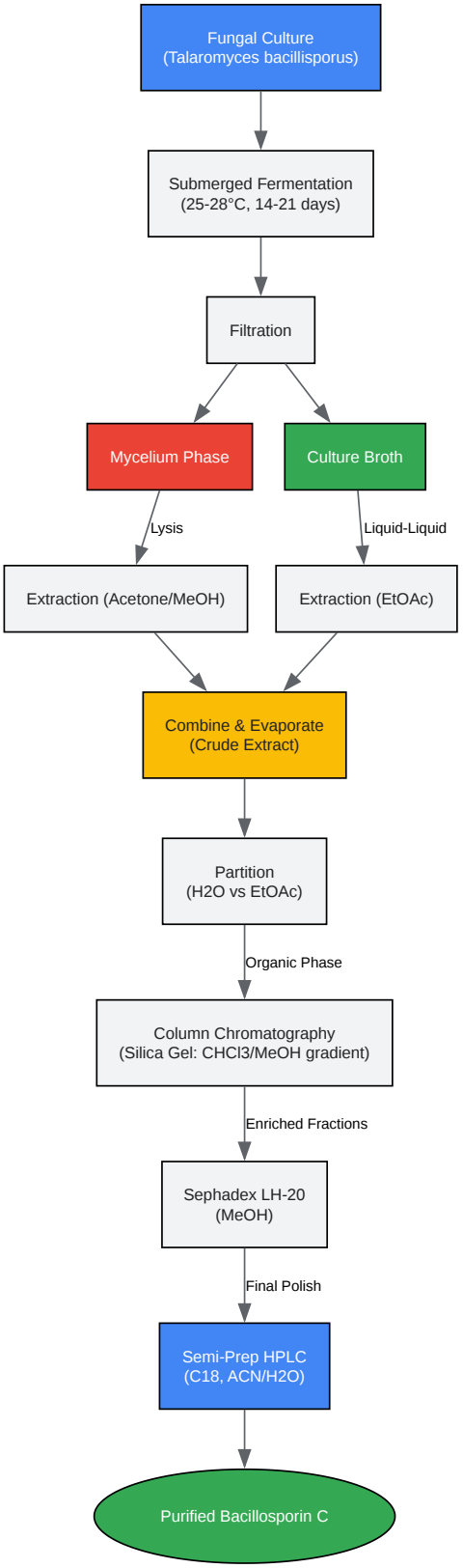

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Caption: Step-by-step isolation workflow for **Bacillosporin C** from fungal fermentation, utilizing sequential solvent extraction and chromatographic purification.

Detailed Methodology

- Fermentation:
  - Inoculate T. bacillisporus spores into sterile Potato Dextrose Broth (PDB).
  - Incubate at 25–28°C for 14–21 days under static or slow-shaking conditions (120 rpm) to maximize secondary metabolite production.
- Extraction:
  - Separate mycelium from broth via filtration through cheesecloth or Whatman No. 1 paper.
  - Broth: Extract three times with an equal volume of Ethyl Acetate (EtOAc).
  - Mycelium: Macerate in Acetone or Methanol (MeOH) overnight; filter and evaporate solvent.
  - Combine the organic extracts and evaporate under reduced pressure (Rotavap, <40°C) to yield the crude extract.
- Fractionation (Silica Gel):
  - Load crude extract onto a Silica Gel 60 column.
  - Elute with a gradient of Chloroform:Methanol ($CHCl_3$:MeOH), starting from 100:0 to 90:10.
  - **Bacillosporin C** typically elutes in the mid-polarity fractions (check via TLC, visualize with UV 254nm and anisaldehyde spray).
- Purification (Sephadex LH-20):
  - Dissolve active fractions in minimal MeOH.
  - Load onto a Sephadex LH-20 column (eluent: 100% MeOH) to remove pigments and fatty acids based on molecular size.

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- Final Isolation (HPLC):
  - Perform Reversed-Phase HPLC (C18 column).
  - Mobile Phase: Acetonitrile (ACN) / Water (H_2O) gradient (e.g., 40% to 80% ACN over 30 mins).
  - Collect the peak corresponding to **Bacillosporin C** (monitor Absorbance at 254 nm and 365 nm).

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